

# In-Depth Technical Guide to Chitinovorin B

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## Compound of Interest

Compound Name: Chitinovorin B

Cat. No.: B15593803

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## Abstract

**Chitinovorin B** is a novel  $\beta$ -lactam antibiotic produced by the bacterium *Flavobacterium chitinovorum*. As a member of the chitinovorin family of antibiotics, it exhibits noteworthy biological activity. This document provides a comprehensive technical overview of **Chitinovorin B**, including its chemical identity, and available data on its biological properties. The information is intended to support further research and development efforts in the field of antibiotic discovery.

## Chemical Identity

Property	Value	Source
CAS Number	95722-76-2	[1]
Molecular Formula	C <sub>29</sub> H <sub>46</sub> N <sub>10</sub> O <sub>12</sub> S	[1]
IUPAC Name	7-[(5-amino-5-carboxypentanoyl)amino]-3-[[4-[2-(2-aminopropanoylamino)propanoylamino]-7-(diaminomethylideneamino)-3-hydroxybutanoxy]methyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	

## Biological Activity

**Chitinovorin B**, along with its counterparts Chitinovorin A and C, is classified as a novel  $\beta$ -lactam antibiotic of bacterial origin[2]. These compounds were first isolated from the fermentation broth of *Flavobacterium chitinovorum*[2]. While detailed studies on the specific antibacterial spectrum and potency of **Chitinovorin B** are limited in the public domain, its classification as a  $\beta$ -lactam antibiotic suggests that its mechanism of action likely involves the inhibition of bacterial cell wall synthesis.

Further research is required to fully elucidate the antibacterial efficacy, spectrum of activity against various bacterial strains, and potential for therapeutic application.

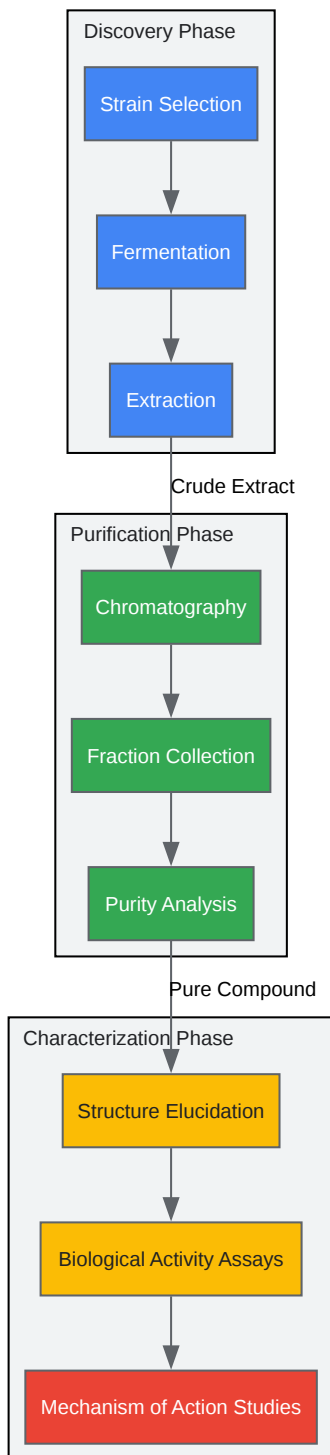
## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **Chitinovorin B** are not extensively available in publicly accessible literature. The initial discovery and characterization were reported in a 1984 article in *The Journal of Antibiotics*[2]. Researchers interested in replicating or building upon this work are encouraged to consult this primary source for information on the fermentation of *Flavobacterium chitinovorum*, and the isolation and purification techniques used to obtain **Chitinovorin B**.

## Signaling Pathways and Mechanism of Action

The precise signaling pathways affected by **Chitinovorin B** and its detailed mechanism of action have not been fully elucidated in available literature. As a  $\beta$ -lactam antibiotic, it is hypothesized to target penicillin-binding proteins (PBPs) in bacteria, thereby inhibiting the cross-linking of peptidoglycan in the bacterial cell wall. This disruption of cell wall integrity leads to bacterial cell lysis and death.

To visualize the general workflow for the discovery and initial characterization of a novel antibiotic like **Chitinovorin B**, the following logical relationship diagram is provided.



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Caption: A logical workflow for the discovery and characterization of novel antibiotics.

## Conclusion

**Chitinovorin B** represents a potentially interesting  $\beta$ -lactam antibiotic with a unique bacterial origin. While initial discovery and basic chemical characterization have been performed, a significant opportunity exists for further research to determine its full therapeutic potential. This includes comprehensive studies on its antibacterial spectrum, in-vivo efficacy, safety profile, and a more detailed elucidation of its mechanism of action. The information provided in this guide serves as a foundational resource for scientists and drug development professionals to initiate or advance research programs focused on **Chitinovorin B** and other novel anti-infective agents.

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## References

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